

An In-depth Technical Guide to the Physical Properties of Dimethyl Propargylmalonate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Dimethyl propargylmalonate*

Cat. No.: *B1587142*

[Get Quote](#)

Foreword: Unveiling a Versatile Building Block

Dimethyl propargylmalonate (CAS No. 95124-07-5) is a valuable trifunctional reagent that has garnered significant interest within the realms of synthetic organic chemistry and drug discovery.^{[1][2][3]} Its unique molecular architecture, featuring a terminal alkyne, a reactive methylene group, and two ester functionalities, offers a versatile platform for the construction of complex molecular scaffolds. This guide provides a comprehensive overview of the fundamental physical and chemical properties of **dimethyl propargylmalonate**, alongside a detailed, field-proven protocol for its synthesis and characterization. The information presented herein is intended to empower researchers, scientists, and drug development professionals to confidently and effectively utilize this reagent in their synthetic endeavors.

Molecular Structure and Key Physicochemical Properties

The structural attributes of **dimethyl propargylmalonate** are central to its reactivity and utility. The presence of the propargyl group provides a handle for a variety of chemical transformations, including click chemistry, metal-catalyzed couplings, and addition reactions.^[4] The acidic proton on the α -carbon, flanked by two electron-withdrawing ester groups, is readily abstracted, facilitating a wide range of alkylation and condensation reactions.

Caption: Molecular Structure of Dimethyl 2-(prop-2-yn-1-yl)malonate.

A summary of the key physical properties of **dimethyl propargylmalonate** is presented in the table below for easy reference.

Property	Value	Source(s)
CAS Number	95124-07-5	[1] [2] [3]
Molecular Formula	C ₈ H ₁₀ O ₄	[1] [2] [3]
Molecular Weight	170.16 g/mol	[1] [2] [3]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	93-95 °C at 7 mmHg	[1] [5] [6]
Density	1.119 g/mL at 20 °C	[1] [5] [6]
Refractive Index (n ²⁰ /D)	1.444	[1] [6]
Flash Point	113 °C (235.4 °F) - closed cup	[1] [6] [7]
Solubility	Miscible with alcohol and ether.	
Storage	Store at room temperature in a dry, sealed container.	[1]

Synthesis and Purification: A Validated Protocol

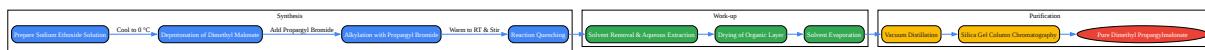
The synthesis of **dimethyl propargylmalonate** is typically achieved through the alkylation of dimethyl malonate with propargyl bromide. This procedure is a classic example of a malonic ester synthesis, a robust and reliable method for the formation of carbon-carbon bonds. The causality behind the experimental choices is rooted in fundamental organic chemistry principles.

Experimental Rationale

The reaction proceeds via the deprotonation of dimethyl malonate by a suitable base to form a resonance-stabilized enolate. This enolate then acts as a nucleophile, attacking the electrophilic carbon of propargyl bromide in an SN2 reaction. Sodium ethoxide, generated in situ from sodium metal and ethanol, is a commonly employed base due to its sufficient strength

to deprotonate the malonate and its compatibility with the reaction solvent. The choice of anhydrous ethanol is critical to prevent quenching of the enolate by water. The reaction temperature is initially kept low (0 °C) during the deprotonation and addition of the alkylating agent to control the exothermicity of the reaction and minimize side reactions. The subsequent warming to room temperature allows the reaction to proceed to completion.

Step-by-Step Synthesis Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. DIMETHYL PROPARGYLMALONATE CAS#: 95124-07-5 [m.chemicalbook.com]
- 2. Dimethyl propargylmalonate 95% | CAS: 95124-07-5 | AChemBlock [achemblock.com]
- 3. scbt.com [scbt.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. 실험실 소모품 - 공식 시약 벤더 e브릭몰 [ebrickmall.com]
- 6. 烷丙基丙二酸二甲酯 ≥95.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 7. Dimethyl propargylmalonate = 95.0 GC 95124-07-5 [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Dimethyl Propargylmalonate]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1587142#physical-properties-of-dimethyl-propargylmalonate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com